

Spectroscopic characterization of N-acetyl-beta-dehydroalanine methyl ester

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Compound of Interest

Compound Name: Methyl 3-acetamidoprop-2-enoate

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An In-Depth Comparative Guide to the Spectroscopic Characterization of N-acetyl- β -dehydroalanine Methyl Ester

In the landscape of peptide chemistry and drug development, the incorporation of non-canonical amino acids is a pivotal strategy for modulating the structure, stability, and biological activity of peptides. Among these, α,β -dehydroamino acids, and specifically dehydroalanine (Dha), are of significant interest.[1][2][3] N-acetyl- β -dehydroalanine methyl ester (Ac- Δ Ala-OMe) serves as a fundamental building block in the synthesis of peptides containing this unique residue. Its α,β -unsaturation introduces conformational constraints and a site for selective chemical modifications, making it a valuable tool for medicinal chemists and researchers.[4][5]

This guide provides a comprehensive spectroscopic characterization of Ac- Δ Ala-OMe. As a senior application scientist, the objective is to not only present the data but to explain the causal relationships between the molecule's structure and its spectral features. To provide a clear benchmark and highlight the unique spectral signatures imparted by the double bond, we will conduct a side-by-side comparison with its saturated analogue, N-acetyl-L-alanine methyl

ester (Ac-Ala-OMe). This comparative approach ensures a deeper understanding and provides a self-validating framework for researchers working with these compounds.

Molecular Structures: The Key Point of Unsaturation

The primary structural difference between Ac- Δ Ala-OMe and Ac-Ala-OMe is the presence of a carbon-carbon double bond between the α and β positions in the dehydro-analogue. This seemingly simple modification has profound effects on the molecule's geometry and electronic properties, which are directly reflected in their respective spectra.

Caption: Chemical structures of Ac- Δ Ala-OMe and its saturated counterpart, Ac-Ala-OMe.

Spectroscopic Fingerprints: A Comparative Analysis

The most effective way to understand the spectroscopic properties of Ac- Δ Ala-OMe is to directly compare them with its saturated analog. The introduction of the $C\alpha=C\beta$ double bond creates distinct and readily identifiable differences in IR, 1H NMR, and ^{13}C NMR spectra.

Data Summary

Spectroscopic Technique	N-acetyl- β -dehydroalanine methyl ester (Ac- Δ Ala-OMe)	N-acetyl-L-alanine methyl ester (Ac-Ala-OMe)	Key Differentiator
IR (cm ⁻¹)	~3300 (N-H), ~1730 (C=O, ester), ~1677 (C=O, Amide I), ~1636 (C=C)[6]	~3300 (N-H), ~1740 (C=O, ester), ~1650 (C=O, Amide I)[6]	Presence of C=C stretch in Ac- Δ Ala-OMe
¹ H NMR (δ , ppm)	~7.7 (br s, 1H, NH), ~6.6 (s, 1H, C=CHH), ~5.9 (d, 1H, C=CHH), ~3.85 (s, 3H, OCH ₃), ~2.14 (s, 3H, NAc)[6]	~6.4 (d, 1H, NH), ~4.6 (quint, 1H, C α -H), ~3.7 (s, 3H, OCH ₃), ~2.0 (s, 3H, NAc), ~1.4 (d, 3H, C β -H ₃)	Vinyl protons (C=CH ₂) vs. Aliphatic protons (C α -H, C β -H ₃)
¹³ C NMR (δ , ppm)	~169 (C=O, amide), ~165 (C=O, ester), ~131 (C α), ~109 (C β), ~53 (OCH ₃), ~25 (NAc)[6]	~173 (C=O, amide), ~171 (C=O, ester), ~52 (OCH ₃), ~49 (C α), ~23 (NAc), ~18 (C β)	Olefinic carbons (C α , C β) vs. Aliphatic carbons (C α , C β)
Mass Spec (m/z)	143.0582 (M), [M-H] ⁻ at 142.1[6]	145.0739 (M)[7][8]	Molecular weight difference of 2 Da

Note: Data for Ac-Ala-OMe is derived from closely related structures and established chemical shift principles for comparison.

Detailed Spectroscopic Interpretation

Infrared (IR) Spectroscopy: The Vibrational Signature of Unsaturation

The IR spectrum provides a direct probe of the vibrational modes of functional groups. For Ac- Δ Ala-OMe, the most telling feature is the peak corresponding to the stretching of the C=C double bond.

- Ac- Δ Ala-OMe: The spectrum exhibits characteristic absorptions for the N-H stretch ($\sim 3300\text{ cm}^{-1}$), the ester carbonyl (C=O) stretch at a higher frequency ($\sim 1730\text{ cm}^{-1}$), and the amide I band (primarily C=O stretch) at a lower frequency ($\sim 1677\text{ cm}^{-1}$).^[6] Critically, a distinct peak appears around 1636 cm^{-1} , which is unequivocally assigned to the C=C stretching vibration.^[6] This absorption is of medium intensity and is the definitive diagnostic peak for the dehydro- structure.
- Ac-Ala-OMe: The saturated analog shows similar N-H and carbonyl stretches.^[6] However, it completely lacks any absorption in the $1620\text{--}1680\text{ cm}^{-1}$ region that can be attributed to a C=C bond, as this bond is absent.

The causality is clear: the π -bond of the alkene moiety in Ac- Δ Ala-OMe creates a specific vibrational mode that is absent in the σ -bonded framework of Ac-Ala-OMe.

¹H NMR Spectroscopy: Probing the Proton Environment

Proton NMR provides a detailed map of the chemical environment of hydrogen atoms. The olefinic nature of Ac- Δ Ala-OMe results in a dramatically different ¹H NMR spectrum compared to Ac-Ala-OMe.

- Ac- Δ Ala-OMe: The key identifiers are the two signals for the terminal vinyl protons (C=CH₂). These appear as distinct signals at approximately 5.9 ppm and 6.6 ppm.^[6] Their chemical shifts are significantly downfield from typical aliphatic protons due to the deshielding effect of the double bond's π -electron system. The amide proton (NH) appears as a broad singlet around 7.7 ppm, while the acetyl and methyl ester protons are sharp singlets at ~ 2.14 and ~ 3.85 ppm, respectively.^[6]
- Ac-Ala-OMe: In stark contrast, the saturated molecule displays an aliphatic methine proton (C α -H) signal around 4.6 ppm, which typically appears as a quintet or doublet of quartets due to coupling with both the NH proton and the C β methyl protons. The C β methyl protons themselves appear as a doublet around 1.4 ppm, coupled to the C α -H. The absence of signals in the 5-7 ppm region is a conclusive indicator of saturation.

¹³C NMR Spectroscopy: Mapping the Carbon Skeleton

Carbon NMR directly probes the carbon framework, and the hybridization state of the α and β carbons (sp² vs. sp³) creates a large and unambiguous difference in their chemical shifts.

- Ac- Δ Ala-OMe: The olefinic carbons are the most diagnostic feature. The α -carbon ($C\alpha$), being attached to the electron-withdrawing amide and ester groups, is significantly deshielded and appears around 131 ppm.^[6] The β -carbon ($C\beta$), the terminal CH_2 group, resonates further upfield but still in the olefinic region, around 109 ppm.^[6]
- Ac-Ala-OMe: The corresponding carbons in the saturated molecule are sp^3 -hybridized and thus resonate in the aliphatic region of the spectrum. The $C\alpha$ appears around 49 ppm, and the $C\beta$ methyl carbon is found much further upfield, around 18 ppm. This dramatic upfield shift of over 80 ppm for $C\alpha$ and 90 ppm for $C\beta$ is a definitive confirmation of the saturated versus unsaturated nature of the backbone.

Mass Spectrometry: Confirming Molecular Formula

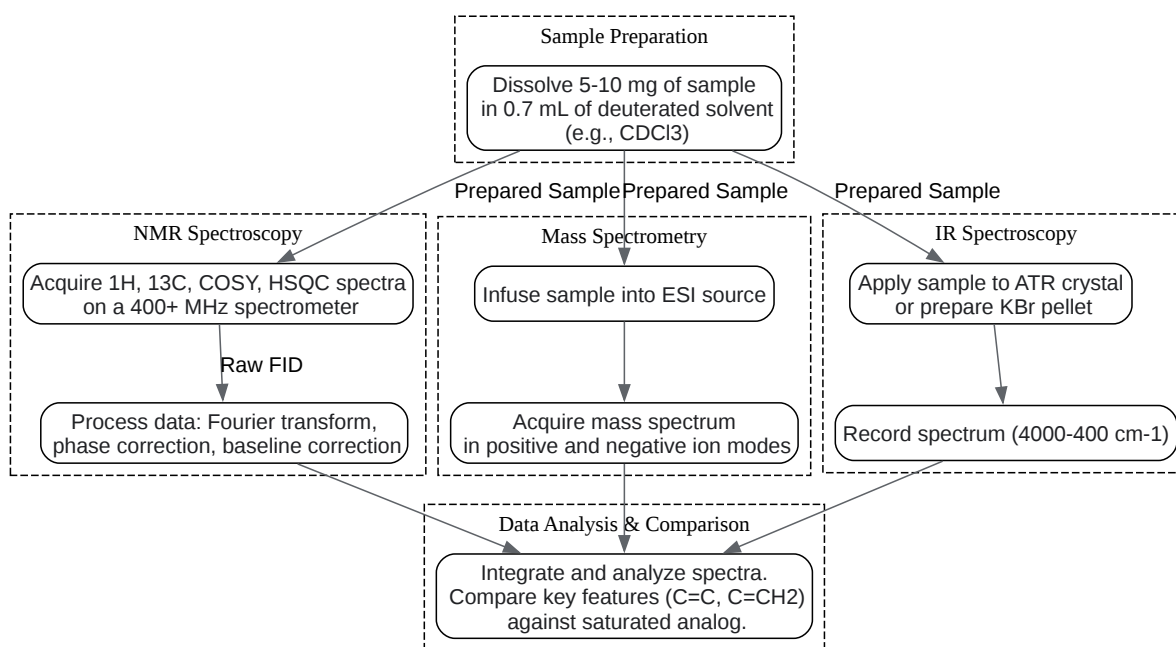
Mass spectrometry confirms the molecular weight and, by extension, the molecular formula. The loss of two hydrogen atoms to form the double bond in Ac- Δ Ala-OMe results in a molecular weight that is 2 Daltons lower than that of Ac-Ala-OMe.

- Ac- Δ Ala-OMe: The exact mass is 143.0582 g/mol . Low-resolution mass spectrometry using electrospray ionization in negative mode (ESI-) typically shows the deprotonated molecule $[M-H]^-$ at m/z 142.1.^[6]
- Ac-Ala-OMe: The molecular weight is 145.0739 g/mol .^{[7][8]}

This 2 Da mass difference is a simple but powerful confirmatory data point in the characterization process.

Experimental Methodologies

To ensure reproducibility and trustworthiness, the data presented herein should be acquired using standardized protocols. The following are representative step-by-step methodologies for the key experiments.



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Caption: Workflow for the comparative spectroscopic characterization of amino acid derivatives.

Protocol 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Accurately weigh 5-10 mg of the analyte (e.g., Ac-ΔAla-OMe) and dissolve it in approximately 0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, CDCl₃) in a standard 5 mm NMR tube.

- Instrument Setup: Use a spectrometer with a field strength of at least 400 MHz. Tune and match the probe for both ^1H and ^{13}C frequencies.
- ^1H NMR Acquisition:
 - Acquire a standard single-pulse ^1H spectrum.
 - Typical parameters: spectral width of 12-16 ppm, acquisition time of 2-4 seconds, relaxation delay of 1-5 seconds, and 8-16 scans for good signal-to-noise.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Typical parameters: spectral width of 220-250 ppm, acquisition time of 1-2 seconds, relaxation delay of 2 seconds, and a sufficient number of scans (e.g., 1024 or more) to achieve adequate signal-to-noise.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decays (FIDs) using appropriate software. Reference the spectra to the residual solvent peak or an internal standard (e.g., TMS).

Protocol 2: Fourier-Transform Infrared (FTIR) Spectroscopy

- Sample Preparation:
 - For neat liquids or oils (as is common for Ac- Δ Ala-OMe), place a single drop directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
 - For solids, prepare a KBr pellet by grinding ~1 mg of the sample with ~100 mg of dry KBr powder and pressing it into a transparent disk.
- Background Collection: Record a background spectrum of the empty ATR crystal or a pure KBr pellet. This is crucial for removing atmospheric (H_2O , CO_2) and accessory-related absorptions.

- **Sample Spectrum Acquisition:** Record the spectrum of the sample. Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1} over the range of $4000\text{--}400\text{ cm}^{-1}$.
- **Data Processing:** The software automatically subtracts the background from the sample spectrum to generate the final transmittance or absorbance spectrum.

Protocol 3: Electrospray Ionization Mass Spectrometry (ESI-MS)

- **Sample Preparation:** Prepare a dilute solution of the analyte ($\sim 10\text{--}100\text{ }\mu\text{M}$) in a solvent suitable for ESI, such as methanol or acetonitrile/water.
- **Instrument Setup:** Calibrate the mass spectrometer using a known standard. Set the ESI source parameters (e.g., capillary voltage, nebulizing gas pressure, drying gas flow, and temperature) to achieve stable spray and optimal ionization.
- **Acquisition:** Infuse the sample solution into the ESI source at a low flow rate (e.g., $5\text{--}10\text{ }\mu\text{L/min}$). Acquire spectra in both positive and negative ion modes over a relevant m/z range (e.g., $50\text{--}500\text{ Da}$).
- **Data Analysis:** Identify the molecular ion peak ($[\text{M}+\text{H}]^+$, $[\text{M}+\text{Na}]^+$, or $[\text{M}-\text{H}]^-$) and compare the measured m/z value to the theoretical value calculated from the molecular formula.

Conclusion

The spectroscopic characterization of N-acetyl- β -dehydroalanine methyl ester is unambiguous when approached with a multi-technique, comparative methodology. The presence of the $\text{C}\alpha=\text{C}\beta$ double bond imparts a unique and powerful set of spectroscopic signatures that clearly distinguish it from its saturated counterpart, N-acetyl-L-alanine methyl ester. The key diagnostic features are:

- An IR absorption band around 1636 cm^{-1} corresponding to the $\text{C}=\text{C}$ stretch.
- ^1H NMR signals for two vinyl protons between 5.5 and 7.0 ppm.
- ^{13}C NMR signals for two sp^2 -hybridized carbons between 100 and 140 ppm.

By understanding the causality behind these spectral features and comparing them directly with a known saturated standard, researchers, scientists, and drug development professionals can confidently identify and characterize this important synthetic building block, ensuring the integrity and success of their downstream applications.

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